

3-Chloro-4-fluorobenzoyl chloride boiling point

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzoyl chloride

CAS No.: 65055-17-6

Cat. No.: B1270819

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Executive Summary

3-Chloro-4-fluorobenzoyl chloride (CAS 65055-17-6) is a critical acylating agent employed in the synthesis of kinase inhibitors and agrochemical actives. Its utility in Structure-Activity Relationship (SAR) studies stems from the bioisosteric properties of the fluorine atom and the orthogonal reactivity of the chlorine substituent. However, its high atmospheric boiling point (~222 °C) presents a thermodynamic challenge: prolonged exposure to these temperatures promotes thermal degradation and decarbonylation.

This technical guide provides a validated thermodynamic profile and a self-validating purification protocol for this intermediate. We prioritize vacuum distillation strategies to lower the thermal budget, ensuring high-purity isolation without compromising the scaffold's integrity.

Physicochemical Profile & Thermodynamic Data

The following data aggregates experimental values and field-proven estimates essential for process design.

Property	Value / Specification	Notes
CAS Number	65055-17-6	
Molecular Formula	C ₇ H ₃ Cl ₂ FO	
Molecular Weight	193.00 g/mol	
Appearance	Clear, colorless to pale yellow liquid	Darkens upon hydrolysis/oxidation.
Boiling Point (Atm)	222 °C (760 mmHg)	Theoretical/Extrapolated.[1] Avoid distilling at this pressure.
Boiling Point (Vac)	~95–105 °C (10–15 mmHg)	Operational Estimate. Recommended range.
Density	1.46 g/mL	@ 25 °C
Refractive Index	1.55	
Solubility	Reacts violently with water/alcohols.	Soluble in DCM, Toluene, THF (anhydrous).

Synthesis & Reaction Engineering

While commercial sources exist, in-house preparation is often required to ensure anhydrous integrity immediately prior to coupling. The industry-standard protocol utilizes Thionyl Chloride (SOCl₂) due to the gaseous nature of the byproducts (SO₂ and HCl), which simplifies purification.

Mechanistic Insight

The reaction proceeds via a nucleophilic acyl substitution. The carboxylic acid hydroxyl attacks the sulfur of thionyl chloride, forming a chlorosulfite intermediate. This intermediate collapses via an

or

mechanism (depending on solvent polarity) to release the acid chloride.

Experimental Workflow (Self-Validating)

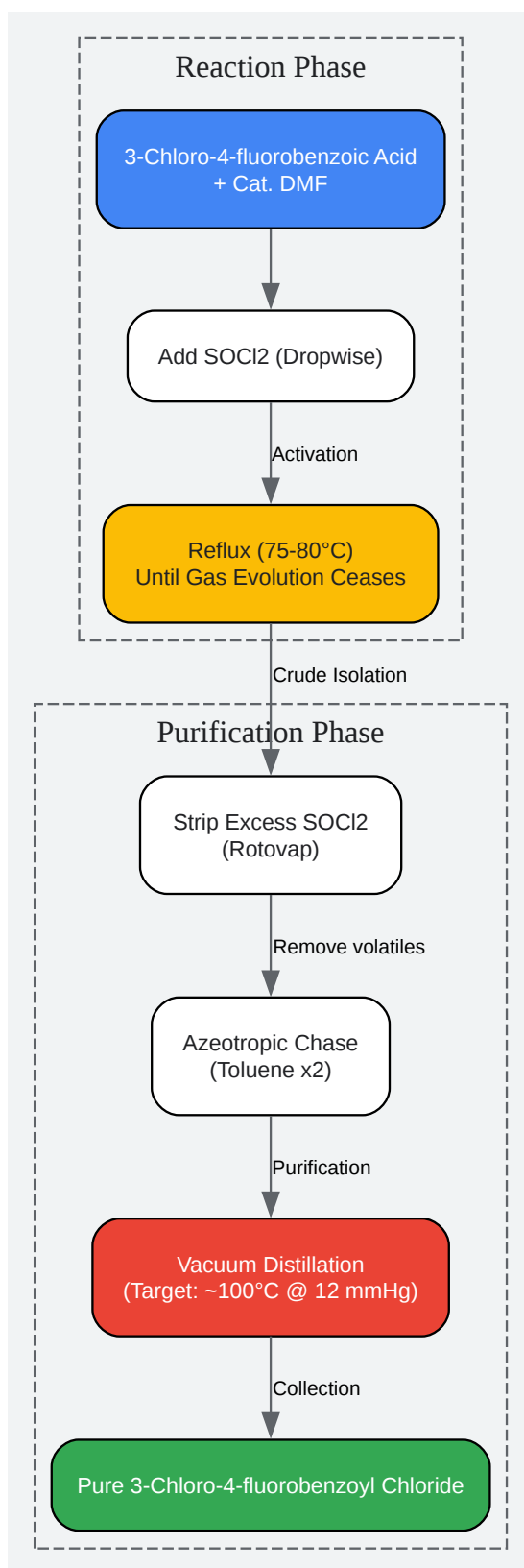
Reagents:

- 3-Chloro-4-fluorobenzoic acid (1.0 eq)
- Thionyl Chloride (1.5 – 2.0 eq)
- DMF (Catalytic, 1-2 mol%) – Critical for breaking the kinetic barrier.

Protocol:

- Setup: Flame-dry a round-bottom flask equipped with a reflux condenser and a caustic scrubber (NaOH trap) to neutralize HCl/SO₂ off-gas.
- Addition: Charge the benzoic acid derivative and catalytic DMF. Add thionyl chloride dropwise at room temperature.
- Reaction: Heat to reflux (approx. 75-80 °C) for 2–3 hours.
 - Validation Point: The reaction is complete when gas evolution ceases and the solution becomes homogenous.
- Workup: Remove excess

via rotary evaporation (50 °C, <20 mbar). Chase with anhydrous toluene (2x) to azeotropically remove trace thionyl chloride.



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Figure 1: Synthesis and purification workflow emphasizing the critical azeotropic chase to remove corrosive impurities.

Distillation Strategy: The Pressure-Temperature Relationship

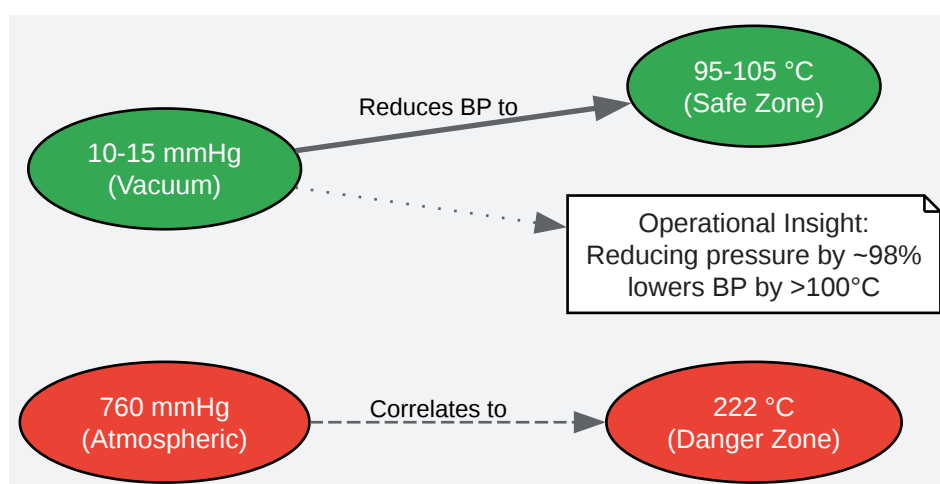
Distilling **3-Chloro-4-fluorobenzoyl chloride** at atmospheric pressure (222 °C) is strongly discouraged. High temperatures can induce polymerization or halide exchange. Vacuum distillation is the only viable method for high-purity isolation.

Thermodynamic Prediction (Nomograph Logic)

Using the Clausius-Clapeyron relation principles adapted for benzoyl chlorides, we can estimate the boiling point shift.

- Atmospheric BP: 222 °C
- Target Vacuum: 10–15 mmHg
- Predicted BP Range: 95–105 °C

This temperature range is ideal as it ensures the product remains fluid without reaching decomposition thresholds.



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Figure 2: Pressure-Temperature correlation illustrating the safety margin gained by vacuum distillation.

Distillation Protocol

- Equipment: Short-path distillation head (Vigreux column optional but recommended for higher purity).
- Grease: Use Krytox or high-vacuum silicone grease. Standard grease may degrade upon contact with hot acid chlorides, causing joint seizing.
- Procedure:
 - Establish vacuum (<15 mmHg) before heating.
 - Slowly ramp oil bath temperature to ~120–130 °C.
 - Discard the first fraction (fore-run), which often contains residual toluene or unreacted thionyl chloride.
 - Collect the main fraction at a steady vapor temperature (approx. 100 °C).

Application in Drug Discovery

This intermediate is not merely a building block; it is a scaffold enabler.

- Kinase Inhibition: The 3-Cl, 4-F substitution pattern is frequently used to optimize the metabolic stability of the phenyl ring against CYP450 oxidation while maintaining steric bulk similar to a 3,4-dichloro analog but with different electronics.
- Bioisosterism: The fluorine atom acts as a hydrogen bond acceptor mimic, potentially altering binding affinity in the ATP-binding pocket of kinases.

Safety & Handling

- Corrosivity: Acid chlorides hydrolyze rapidly on contact with moisture in air or tissue to form HCl and the parent benzoic acid. Full PPE (Face shield, chemical resistant gloves) is mandatory.

- Lachrymator: While less volatile than acetyl chloride, the vapors are potent respiratory irritants. All operations must occur in a fume hood.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. If the liquid turns cloudy or precipitates white solids, it indicates hydrolysis; redistillation is required.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 2736548, **3-Chloro-4-fluorobenzoyl chloride**. Retrieved from [\[Link\]](#)
- Diep, B. K., et al. (1963).^[2] Preparation of substituted benzoyl chlorides. Journal of the Chemical Society, 2784-2787.^[2] (Foundational method for halogenated benzoyl chlorides).

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Sources

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- [2. US6187952B1 - Two-step production of 3-chloro-4-fluoro-benzoyl chloride by chlorination - Google Patents \[patents.google.com\]](#)
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